Applications of CCW16 in Acute Myeloid Leukemia Research: A Detailed Guide

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Compound of Interest

Compound Name:	*CCW16*
CAS No.:	*2361138-33-0*
Cat. No.:	*B15619952*

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Introduction

CCW16 is a cysteine-reactive covalent ligand that has emerged as a tool compound in acute myeloid leukemia (AML) research. Initially investigated as a ligand for the E3 ubiquitin ligase RNF4, recent studies have revealed that its primary mechanism of action in AML cells is the induction of ferroptosis, a form of iron-dependent programmed cell death. This occurs through a broad, non-selective covalent modification of numerous cysteine-containing proteins, leading to a cascade of events including the generation of reactive oxygen species (ROS) and subsequent lipid peroxidation. This document provides detailed application notes and protocols for the use of **CCW16** in AML research, based on currently available scientific literature.

Data Presentation

Cell Viability Inhibition by CCW16 in AML Cell Lines

Quantitative data on the half-maximal inhibitory concentration (IC50) of **CCW16** across a panel of AML cell lines is crucial for experimental design. The following table summarizes the

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reported IC50 values.

AML Cell Line	IC50 (μM)	Citation
OCI-AML2	Data not explicitly quantified in publicly available abstracts. Treatment concentrations for assays are reported.	[1]
Other AML cell lines	Data not available in the reviewed literature.	

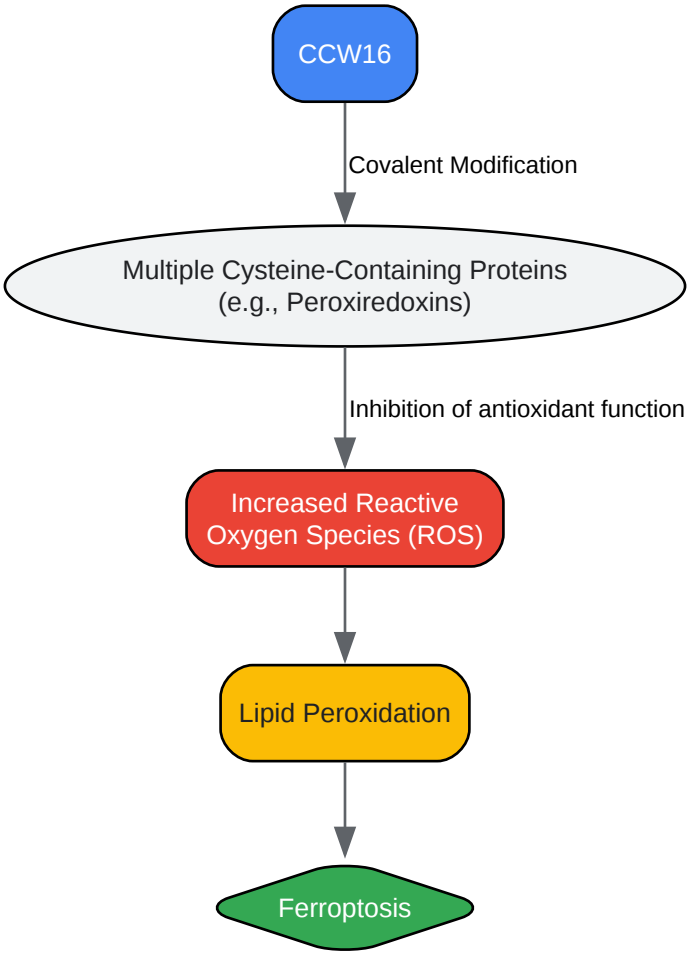
Note: The primary research on **CCW16** in AML has focused on the OCI-AML2 cell line. Further studies are required to determine its efficacy across a broader range of AML subtypes.

Signaling Pathways

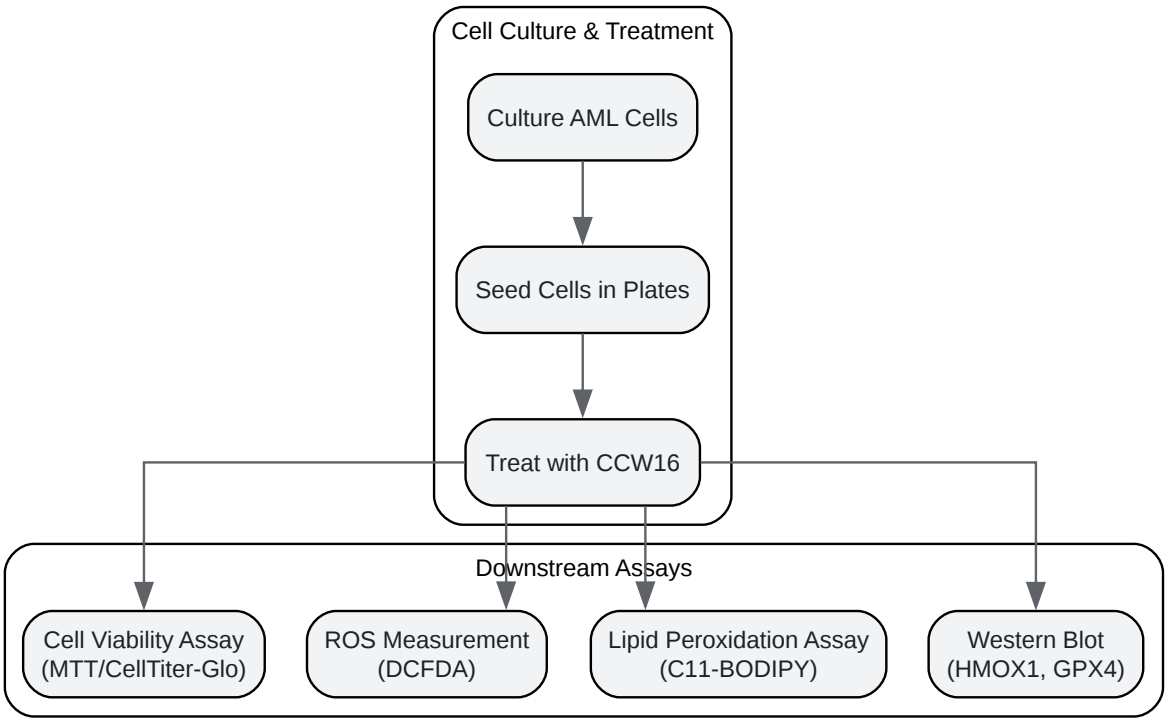
The primary signaling pathway initiated by **CCW16** in AML cells is the induction of ferroptosis. This is a multi-step process that is independent of RNF4.

CCW16-Induced Ferroptosis Pathway

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References

- 1. Cysteine-reactive covalent chloro-N-acetamide ligands induce ferroptosis mediated cell death - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Applications of CCW16 in Acute Myeloid Leukemia Research: A Detailed Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619952/docs#applications-of-ccw16-in-acute-myeloid-leukemia-research-a-detailed-guide]

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